

Application Notes and Protocols: Preparing CZC-54252 Hydrochloride Stock Solution

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Compound of Interest

Compound Name: CZC-54252 hydrochloride

Cat. No.: B10768930

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These application notes provide a detailed protocol for the preparation, storage, and handling of stock solutions of **CZC-54252 hydrochloride**, a potent and selective inhibitor of Leucine-rich repeat kinase 2 (LRRK2). Accurate preparation of this stock solution is critical for ensuring reproducible results in studies related to Parkinson's disease and other neurodegenerative disorders.

Introduction

CZC-54252 hydrochloride is a valuable research tool for investigating the cellular functions of LRRK2, a kinase implicated in both familial and sporadic Parkinson's disease.[1] It acts as a potent inhibitor of both wild-type LRRK2 and the common G2019S mutant, with IC50 values in the low nanomolar range (1.28 nM and 1.85 nM, respectively).[2] Its neuroprotective effects have been demonstrated in primary human neurons, where it attenuates neuronal injury induced by the LRRK2-G2019S mutation with an EC50 of approximately 1 nM.[2][3]

Due to its hydrophobic nature, **CZC-54252 hydrochloride** is practically insoluble in water and ethanol.[4] Therefore, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions.

Quantitative Data Summary

For accurate and reproducible experimental outcomes, it is essential to use precise measurements. The key quantitative data for **CZC-54252 hydrochloride** are summarized in the table below.

Parameter	Value	Source(s)
Chemical Formula	C ₂₂ H ₂₅ ClN ₆ O ₄ S·HCl	
Molecular Weight	541.45 g/mol	[5]
CAS Number	1784253-05-9	[5]
Purity	≥98%	
Appearance	Solid powder / Yellow solid	[1][5]
Solubility in DMSO	Soluble to 100 mM	[1][6]
Storage (Solid)	-20°C for long-term (months to years) or 0-4°C for short-term (days to weeks). Keep dry and away from light.	[5]
Storage (Stock Solution in DMSO)	-20°C (up to 1 year) or -80°C (up to 2 years). Aliquot to avoid repeated freeze-thaw cycles.	[7]

Experimental Protocols

Materials and Equipment

- **CZC-54252 hydrochloride** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes or cryovials
- Calibrated analytical balance

- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM Stock Solution

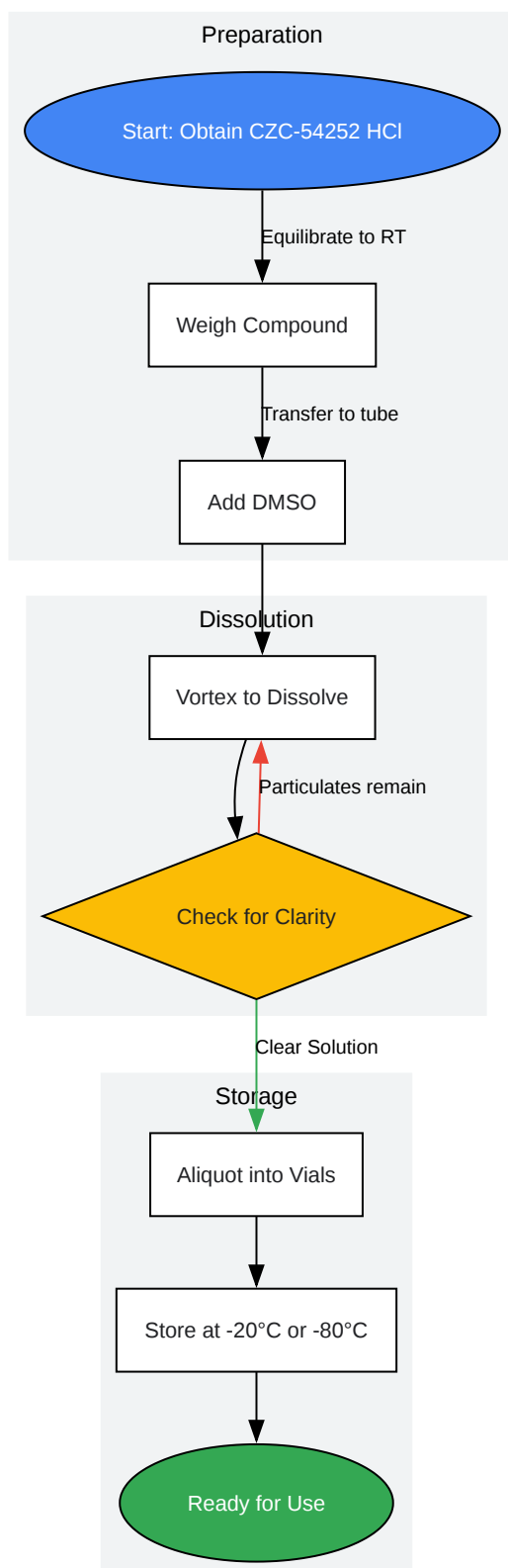
This protocol describes the preparation of a 10 mM stock solution in DMSO. The concentration can be adjusted based on experimental needs by modifying the mass of the compound or the volume of the solvent.

- **Pre-weighing Preparation:** Before opening, bring the vial of **CZC-54252 hydrochloride** powder to room temperature to prevent condensation.
- **Weighing:** Carefully weigh out the desired amount of **CZC-54252 hydrochloride** using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.41 mg of the compound.
- **Dissolution:** Add the weighed powder to a sterile microcentrifuge tube. Using a calibrated pipette, add the calculated volume of DMSO. For the 5.41 mg example, add 1 mL of DMSO.
- **Mixing:** Cap the tube tightly and vortex thoroughly until the solid is completely dissolved.^[2] Gentle warming (up to 60°C) or sonication can be used to aid dissolution if necessary.^{[2][6]} Ensure the final solution is clear and free of particulates.
- **Aliquoting:** To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile cryovials.^{[2][7]}
- **Storage:** Store the aliquots at -20°C or -80°C for long-term stability.^[7] When stored at -80°C, the solution can be stable for up to two years.^[7]

Preparation of Working Solutions

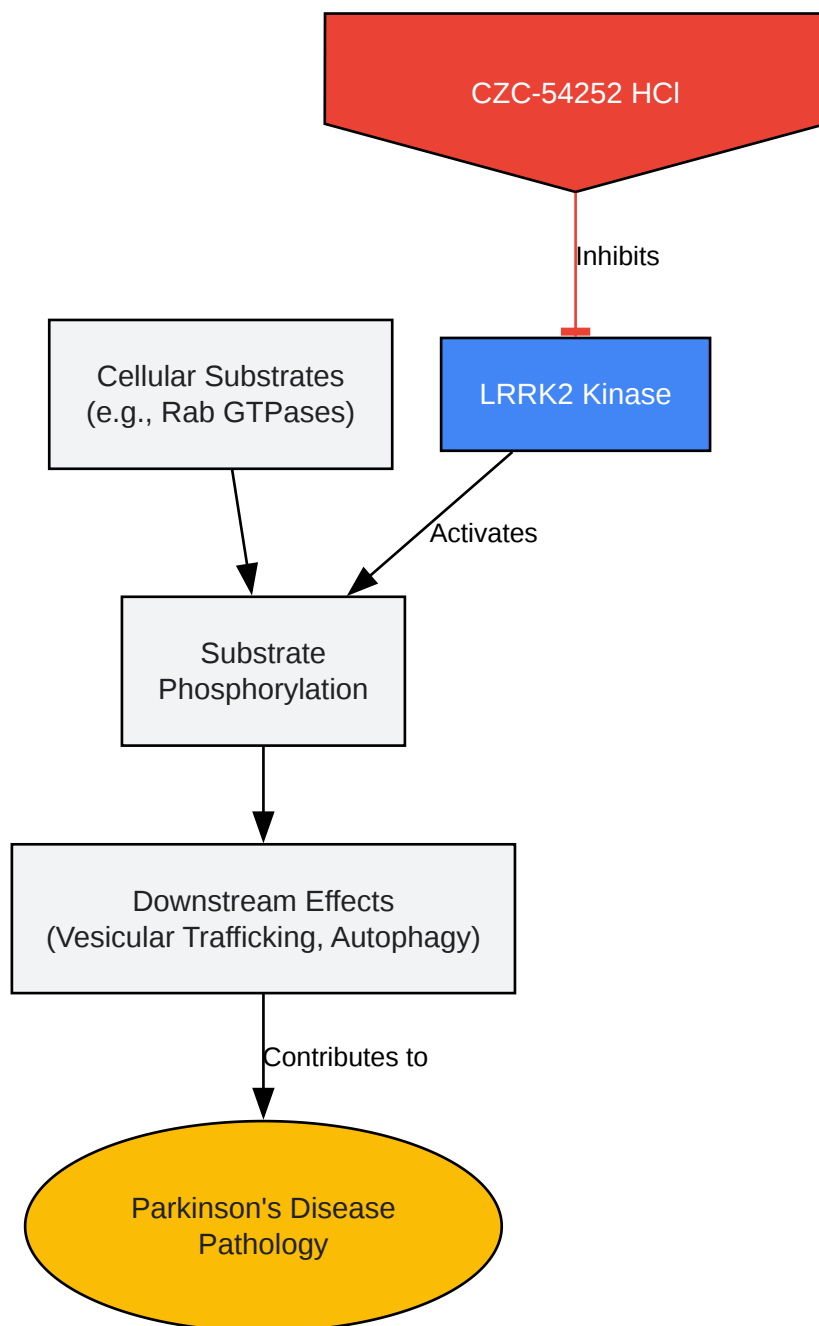
For cell-based assays, the high-concentration DMSO stock solution must be further diluted in an appropriate aqueous buffer or cell culture medium to the final desired working concentration. It is crucial to ensure that the final concentration of DMSO in the assay does not exceed a level that could affect cellular viability or function (typically $\leq 0.1\%$).

Diagrams



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Caption: Workflow for **CZC-54252 Hydrochloride** Stock Solution Preparation.



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Caption: Inhibition of LRRK2 Signaling Pathway by CZC-54252.

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